

Known Pharmacology and Metabolic Data

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Compound Focus: Deoxymethoxetamine

CAS No.: 2666932-45-0

Cat. No.: S11217249

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The table below summarizes the available information on DMXE, though data on its specific metabolites is notably absent.

Property	Description
Systematic Name	2-(ethylamino)-2-(3-methylphenyl)cyclohexan-1-one [1] [2]
Common Aliases	DMXE, Deoxymethoxetamine, 3'-methyl-2-oxo-PCE, 3D-MXE [1] [2]
Chemical Class	Arylcyclohexylamine [1]
Primary Target	N-Methyl-D-aspartate (NMDA) receptor [1]
Primary Action	Non-competitive NMDA receptor antagonist; binds to the PCP site, blocking glutamate-induced currents [1]
Key Structural Difference from MXE	Lacks the 3-methoxy group found in MXE, replaced by a methyl group [1] [2]
Known Metabolites	Information not available in current search results.
Metabolite Activity	Information not available in current search results.

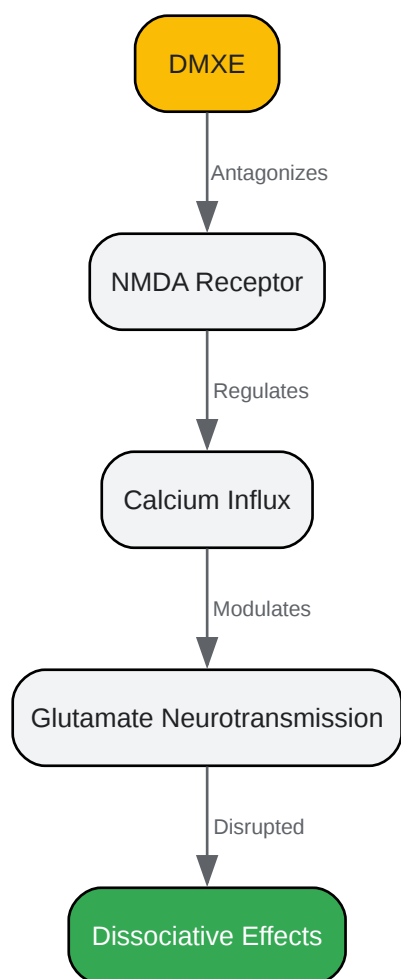
Research Gaps and Limitations

The absence of specific data on DMXE's metabolites and their activities is due to several key factors highlighted in the literature:

- **Limited History of Use:** DMXE was first reported in late 2020 and emerged as a recreational designer drug and research chemical, marketed as an alternative to the banned substance MXE [1] [2]. Its history of human use is very brief.
- **Lack of Scientific Studies:** Due to its status as a relatively new research chemical, DMXE has not undergone rigorous scientific investigation. **Little is known about its long-term effects, metabolism, or toxicity** [1].
- **Inference from Structure:** One source suggests that the metabolites of its structural relative, methoxetamine (MXE), are also biologically active and potent NMDA receptor blockers [1]. However, this is only a theoretical inference for DMXE and has not been confirmed by experimental data.

Basic Pharmacological Pathway

The primary known mechanism of action for DMXE is visualized below. Note that this diagram is based on general pharmacology and does not include metabolic pathways, as those specific to DMXE are undocumented.



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Diagram 1: DMXE's primary mechanism as an NMDA receptor antagonist.

How to Proceed with Research

Given the significant lack of public data, conducting a thorough investigation into DMXE's metabolite activity would require primary research.

- **Consult Specialized Databases:** You may find preliminary or non-peer-reviewed data on platforms like **PubMed**, **Google Scholar**, or **specialized forensic science databases**. The identifiers from its Wikipedia page (CAS Number: 2630743-67-6, PubChem CID: 156636299) can be useful starting points [2].
- **Design Experimental Protocols:** Since direct protocols for DMXE are unavailable, you would need to adapt standard methodologies for studying drug metabolism. Key techniques would likely include:

- **In vitro metabolic studies** using human liver microsomes or hepatocytes.
- **Analytical chemistry techniques** like **Liquid Chromatography-Mass Spectrometry (LC-MS)** to identify and quantify metabolites [3] [4].
- **In silico docking studies** to predict the binding affinity of any identified metabolites to the NMDA receptor and other potential targets [1].

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References

1. Talk: DMXE - PsychonautWiki [psychonautwiki.org]
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